

# Ansifaxine hydrochloride stability and storage conditions

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## Compound Focus: Ansifaxine hydrochloride

CAS No.: 916918-84-8

Cat. No.: S007029

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## Storage Conditions & Solubility Data

Based on the available safety data sheets and product information, here are the key handling and storage guidelines for **Ansifaxine hydrochloride**.

Table 1: Storage and Handling Guidelines

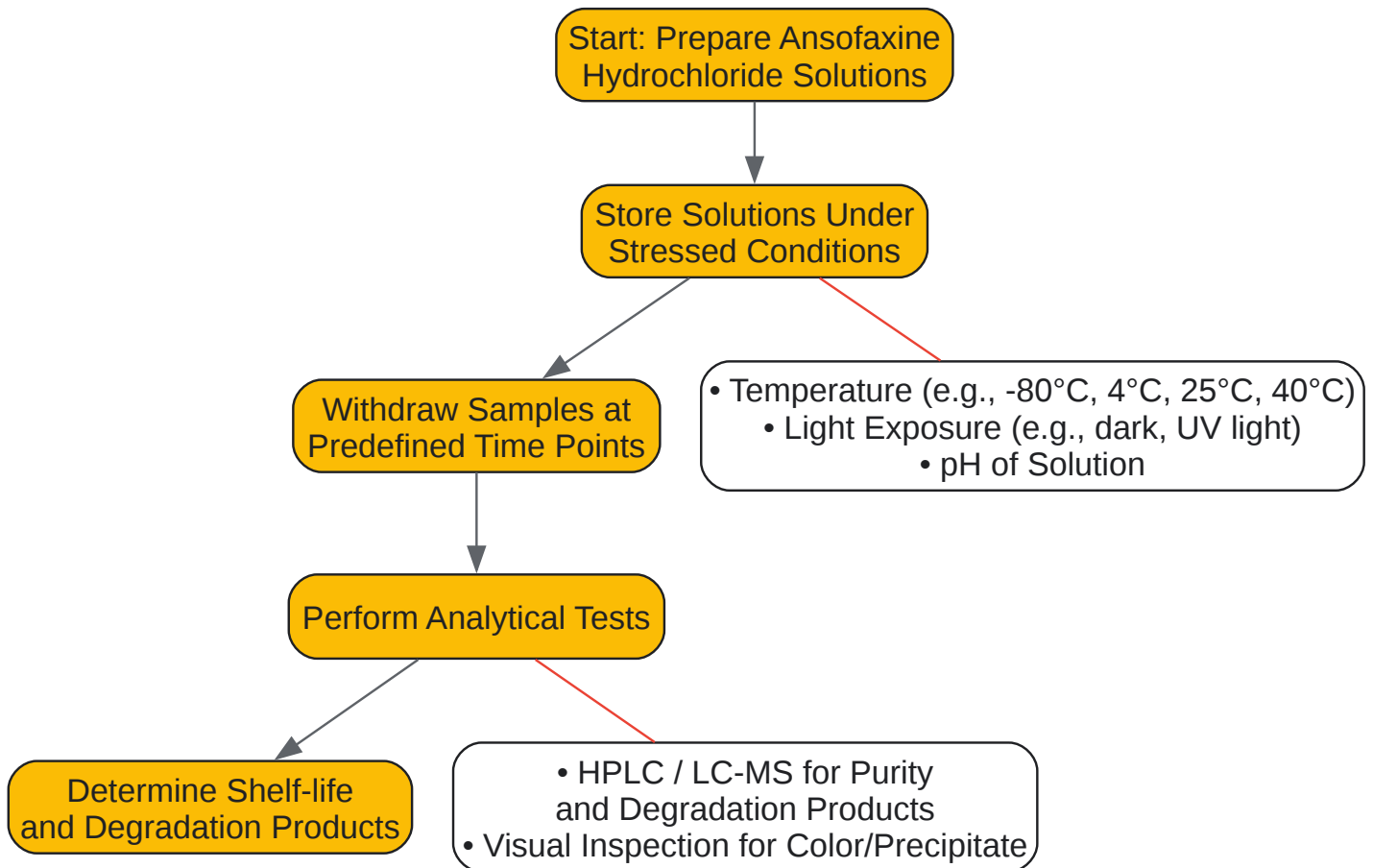
Aspect	Specification
Physical Form	Solid (powder) [1]
Safe Storage (Powder)	-20°C in a tightly sealed container, in a cool, well-ventilated area [1]
Safe Storage (Solution)	-80°C [1]
Incompatible Materials	Strong acids, strong alkalis, strong oxidizing agents, and strong reducing agents [1]
Engineering Controls	Use with adequate exhaust ventilation; provide accessible safety shower and eyewash station [1]

**Table 2: Solubility Data for Ansofaxine Hydrochloride** This data can help in preparing stock solutions for experiments.

Solvent	Solubility
DMSO	84 mg/mL (200.97 mM) [2]
Ethanol	42 mg/mL (100.48 mM) [2]
Water	3 mg/mL (7.17 mM) [2]

## Experimental Workflow for Stability Assessment

For a thorough investigation of the compound's stability, you can establish an in-house testing protocol. The diagram below outlines a general workflow for this process.



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### Methodologies for Key Analytical Tests:

- **High-Performance Liquid Chromatography (HPLC) / Liquid Chromatography-Mass Spectrometry (LC-MS):** These are the primary techniques for assessing chemical stability [3].
  - **Purpose:** To separate, identify, and quantify **Ansofaxine hydrochloride** and its potential degradation products. A decrease in the parent compound peak area and the appearance of new peaks indicate degradation.
  - **Procedure:** Prepare samples from your stability study time points. Inject them into the HPLC or LC-MS system. Use a suitable C18 column and a mobile phase gradient (e.g., water and acetonitrile, both often containing 0.1% formic acid to improve ionization). Compare the chromatograms with a freshly prepared reference standard.
- **Enzyme-Linked Immunosorbent Assay (ELISA):** This method can be used to monitor functional stability in biological contexts.
  - **Purpose:** To detect and quantify specific neurotransmitters like dopamine (DA) and serotonin (5-HT) in experimental samples, which is relevant for verifying the drug's biological activity [3].

- **Procedure:** As per the commercial kit instructions referenced in the literature [3], you would typically add samples and standards to a pre-coated plate, followed by specific antibodies, a detection reagent, and a substrate solution. The reaction is stopped, and the optical density is measured to determine analyte concentration.

## Frequently Asked Questions

### Q1: What are the critical parameters to monitor for Ansofaxine hydrochloride stability in solution?

You should monitor **chemical purity** (via HPLC), **pH of the solution**, and **visual appearance** (color changes or precipitation). The stability can be highly dependent on the solvent, concentration, and storage temperature.

### Q2: The search results lack specific degradation products. How can I identify them?

The most reliable technique is **LC-MS**. By analyzing stressed stability samples (e.g., exposed to heat, light, or extreme pH) with LC-MS, you can detect new peaks that correspond to degradation products and use mass spectrometry to hypothesize their structures.

### Q3: Can I store Ansofaxine hydrochloride solutions at room temperature for short-term use?

The available data strongly recommends storage at **-80°C for solutions** [1]. For short-term use, stability at room temperature should be empirically determined through your own experiments, as no specific data is available in the search results. Always prepare a fresh stock solution for critical experiments to ensure reliability.

## Important Notes & Data Gaps

Please be aware of the following limitations in the available information:

- **Lack of Specifics:** The search results do not provide detailed stability data such as a definitive shelf-life, specific degradation products, or the exact effects of pH and light.
- **No Explicit Protocols:** While analytical methods are mentioned, explicit, step-by-step experimental protocols for stability testing of **Ansofaxine hydrochloride** were not found.
- **Recommendation:** For definitive stability information, you should **consult the official manufacturer's certificate of analysis (CoA) and data sheet** for the specific batch you have purchased.

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## References

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2. Ansofaxine hydrochloride Datasheet [selleckchem.com]
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To cite this document: Smolecule. [Ansofaxine hydrochloride stability and storage conditions].

Smolecule, [2026]. [Online PDF]. Available at:

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